Technical Guide: cis-2-Phenylcyclopentanol (CAS No. 2362-73-4)

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Compound of Interest

Compound Name:	*cis-2-Phenylcyclopentanol*
Cat. No.:	*B16181503*

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This technical guide provides a comprehensive overview of **cis-2-Phenylcyclopentanol**, focusing on its identification, physicochemical properties, and key analytical data. Due to the limited availability of published experimental data, this guide combines established database information with predicted spectroscopic characteristics and a representative synthetic protocol.

Identification and Chemical Structure

cis-2-Phenylcyclopentanol is a cyclic alcohol featuring a phenyl group and a hydroxyl group oriented on the same side of the cyclopentane ring. This specific stereochemistry is crucial for its application as a chiral building block in organic synthesis.

dot graph { layout=neato; node [shape=plaintext]; edge [color="#202124"]; bgcolor="#FFFFFF";

// Define nodes for atoms C1 [label="C", pos="0,0!"]; C2 [label="C", pos="1.5,0!"]; C3 [label="C", pos="1.8,-1.5!"]; C4 [label="C", pos="0.7,-2.2!"]; C5 [label="C", pos="-0.3,-1.5!"]; OH [label="OH", pos="-1.8,-1.8!"]; H_C1 [label="H", color="#5F6368", pos="-0.5,0.7!"]; H_C5 [label="H", color="#5F6368", pos="-0.8,-0.8!"];

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// Phenyl group nodes Ph_C1 [label="C", pos="2.5,0.9!"]; Ph_C2 [label="C", pos="3.5,0.9!"]; Ph_C3 [label="C", pos="4.0,0!"]; Ph_C4 [label="C", pos="3.5,-0.9!"]; Ph_C5 [label="C", pos="2.5,-0.9!"];

// Define edges for the cyclopentane ring and substituents C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C1; C5 -- OH [style=bold, color="#EA4335"]; // Cis bond to OH C1 -- H_C1 [style=dashed, color="#5F6368"]; // H on same side C5 -- H_C5 [style=dashed, color="#5F6368"]; // H on opposite side for perspective

// Phenyl group edges C2 -- Ph_C1 [style=bold, color="#4285F4"]; // Cis bond to Phenyl Ph_C1 -- Ph_C2; Ph_C2 -- Ph_C3; Ph_C3 -- Ph_C4; Ph_C4 -- Ph_C5; Ph_C5 -- C2; Ph_C1 -- Ph_C5; } caption: Chemical structure of **cis-2-Phenylcyclopentanol**.

Table 1: Compound Identification

Identifier	Value	Reference
CAS Number	**2362-73-4**	**[1]**
Molecular Formula	$C_{11}H_{14}O$	[1]
IUPAC Name	(cis)-2-phenylcyclopentan-1-ol	[1]
Synonyms	2-Phenylcyclopentanol (cis)	[1]
EC Number	936-164-3	[1]

| DSSTox Substance ID | DTXSID50311754 |[1] |

Physicochemical Properties

Experimental physical properties for **cis-2-Phenylcyclopentanol** are not widely reported. The data below are computed values sourced from chemical databases and provide estimations of the compound's characteristics.

Table 2: Physicochemical Data

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Property	Value	Unit	Reference
Molecular Weight	**162.23**	**g/mol**	**[1]**
Exact Mass	162.1045	Da	[1]
XLogP3-AA (LogP)	2.2		[1]
Topological Polar Surface Area	20.2	Å²	[1]
Hydrogen Bond Donor Count	1		[1]
Hydrogen Bond Acceptor Count	1		[1]

| Rotatable Bond Count | 1 | |[1] |

Synthesis Protocol (Representative)

A common and effective method for synthesizing **cis-2-Phenylcyclopentanol** is the diastereoselective reduction of 2-phenylcyclopentanone. The use of a sterically hindered hydride reagent, such as L-Selectride®, favors hydride attack from the less hindered face of the ketone (opposite the phenyl group), resulting in the desired cis alcohol.

Experimental Workflow: Synthesis of **cis-2-Phenylcyclopentanol**

// Nodes Start [label="2-Phenylcyclopentanone\nin anhydrous THF"]; Cooling [label="Cool to -78 °C\n(Dry Ice/Acetone Bath)", fillcolor="#FBBC05"]; Reagent [label="L-Selectride®\n(1 M in THF)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Addition [label="Slow, Dropwise\nAddition of Ketone\nto L-Selectride®", shape=invhouse, fillcolor="#34A853", fontcolor="#FFFFFF"]; Reaction [label="Stir at -78 °C\n(Monitor by TLC)"]; Quench [label="Quench Reaction\n(e.g., with H_2O or $NaOH/H_2O_2$)", shape=invhouse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; Workup [label="Aqueous Workup &\nExtraction with\nOrganic Solvent"]; Purification [label="Purification\n(Silica Gel Chromatography)", shape=diamond, fillcolor="#5F6368", fontcolor="#FFFFFF"]; Product [label="**cis-2-Phenylcyclopentanol**", shape=ellipse, fillcolor="#FFFFFF", style=filled];

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// Edges Start -> Cooling [label="1."]; Reagent -> Addition [label="2."]; Cooling -> Addition; Addition -> Reaction [label="3."]; Reaction -> Quench [label="4."]; Quench -> Workup [label="5."]; Workup -> Purification [label="6."]; Purification -> Product [label="Final Product"]; } caption: Workflow for diastereoselective reduction.

Detailed Methodology:

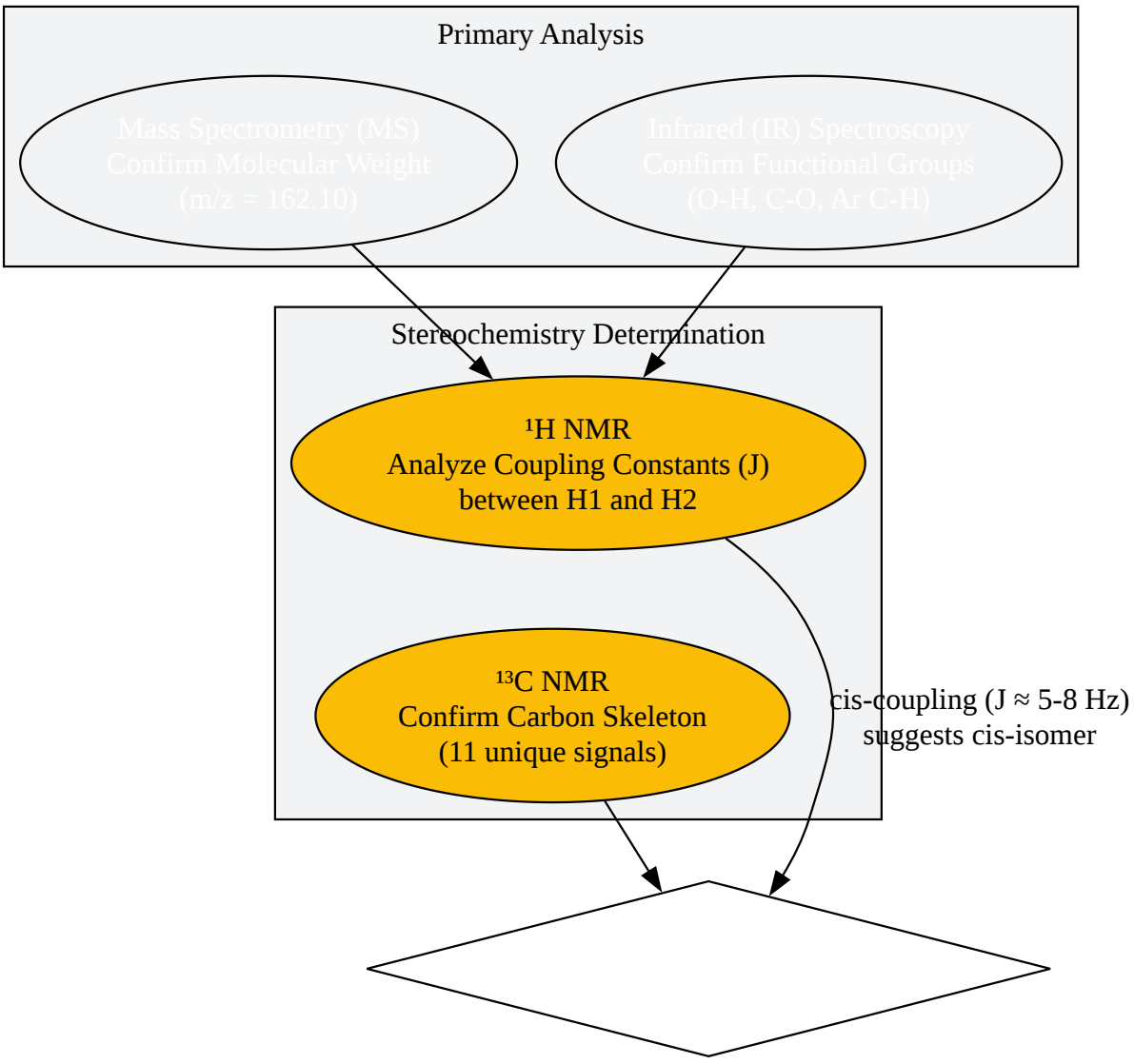
- Preparation: Under an inert atmosphere (e.g., Argon), dissolve 2-phenylcyclopentanone (1.0 equivalent) in anhydrous tetrahydrofuran (THF) to a concentration of approximately 0.2–0.4 M in a flame-dried, three-necked flask equipped with a magnetic stirrer, thermometer, and dropping funnel.
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.
- Hydride Addition: Slowly add L-Selectride® (1.0 M solution in THF, 1.1–1.5 equivalents) dropwise to the stirred ketone solution, ensuring the internal temperature is maintained below -70 °C.
- Reaction: Stir the mixture at -78 °C for 2–4 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting ketone is consumed.
- Quenching: Cautiously quench the reaction by the slow, dropwise addition of water, followed by 1 M sodium hydroxide solution and 30% hydrogen peroxide solution.
- Workup: Allow the mixture to warm to room temperature and stir for 1 hour. Extract the product with an organic solvent (e.g., ethyl acetate or diethyl ether). Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Purification: After filtering the drying agent, concentrate the solvent under reduced pressure. Purify the crude product via flash column chromatography on silica gel to isolate **cis-2-Phenylcyclopentanol**.

Spectroscopic Identification

The definitive identification and differentiation of cis and trans isomers of 2-phenylcyclopentanol rely on a combination of spectroscopic techniques. NMR spectroscopy, in particular, is the most powerful tool for assigning the relative stereochemistry.

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Logical Workflow for Spectroscopic Identification



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Table 3: Predicted Spectroscopic Data

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Technique	Feature	Expected Observation
^{1}H NMR	**Aromatic Protons (C_6H_5)**	**δ ≈ 7.2–7.4 ppm (multiplet, 5H)**
	Carbinol Proton (CH-OH)	δ ≈ 4.2–4.5 ppm (multiplet, 1H)
	Benzylic Proton (CH-Ph)	δ ≈ 2.8–3.1 ppm (multiplet, 1H)
	Cyclopentyl Protons (CH_2)	δ ≈ 1.6–2.2 ppm (multiplets, 6H)
	Hydroxyl Proton (OH)	δ ≈ 1.5–3.0 ppm (broad singlet, 1H, exchanges with D_2O)
^{13}C NMR	Aromatic Carbons	δ ≈ 125–145 ppm (4 signals, 1 quaternary)
	Carbinol Carbon (C-OH)	δ ≈ 75–80 ppm
	Benzylic Carbon (C-Ph)	δ ≈ 50–55 ppm
	Cyclopentyl Carbons (CH_2)	δ ≈ 20–40 ppm (3 signals)
IR	O-H Stretch (alcohol)	~3600–3200 cm^{-1} (broad)
	C-H Stretch (sp^2, aromatic)	~3100–3000 cm^{-1}
	C-H Stretch (sp^3, aliphatic)	~3000–2850 cm^{-1}
	C=C Stretch (aromatic)	~1600, 1495, 1450 cm^{-1}
	C-O Stretch (alcohol)	~1100–1000 cm^{-1}
Mass Spec.	Molecular Ion $[M]^+$	m/z = 162

| (EI) | Key Fragments | $[M-H_2O]^+$ (m/z = 144), $[C_7H_7]^+$ (tropylium, m/z = 91) |

Note on NMR Spectroscopy: The key to differentiating cis and trans isomers lies in the ^{1}H-^{1}H coupling constant (J-value) between the proton on the hydroxyl-bearing carbon (H1) and the proton on the phenyl-bearing carbon (H2). For the cis isomer, the dihedral angle typically results in a smaller coupling constant (J ≈ 5–8 Hz) compared to the larger trans-diaxial coupling often observed in the trans isomer (J ≈ 8–12 Hz).[2]

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References

- 1. 2-Phenylcyclopentan-1-ol | C11H14O | CID 316766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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